

Application Notes and Protocols for Methyl 1-methyl-1H-indole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 1-methyl-1H-indole-4-carboxylate

Cat. No.: B170263

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **Methyl 1-methyl-1H-indole-4-carboxylate** (CAS No. 1444-12-8). The information is compiled from available chemical supplier data and general safety protocols for related indole compounds. Users should always consult the specific Safety Data Sheet (SDS) provided by their supplier for comprehensive safety information.

Chemical and Physical Properties

The known properties of **Methyl 1-methyl-1H-indole-4-carboxylate** are summarized in the table below. This data is essential for proper handling, storage, and experimental planning.

Property	Value	Reference
CAS Number	1444-12-8	[1]
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1][2][3][4]
Molecular Weight	189.21 g/mol	[1][5]
Appearance	White powder	[2][3]
Purity	Typically >95% to >98%	[2][3]
Solubility	Expected to be soluble in organic solvents (e.g., alcohols, ethers) and insoluble in water.	[6]

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **Methyl 1-methyl-1H-indole-4-carboxylate**.

Parameter	Recommendation	Reference
Storage Temperature	Store at room temperature for short-term use. For long-term storage, refrigeration is recommended. Some suppliers utilize cold-chain transportation.	[2][3][5][7]
Container	Keep in a tightly closed, light-resistant container.	[3]
Atmosphere	Store under a dry, inert atmosphere if possible to prevent degradation from moisture and oxidation.	
Incompatible Materials	Avoid strong oxidizing agents and strong bases.	

Experimental Protocols

Protocol 1: General Handling and Personal Protective Equipment (PPE)

This protocol outlines the essential safety measures for handling **Methyl 1-methyl-1H-indole-4-carboxylate** in a laboratory setting.

Objective: To ensure the safe handling of the compound, minimizing exposure risk.

Materials:

- **Methyl 1-methyl-1H-indole-4-carboxylate**
- Nitrile gloves
- Safety goggles or face shield
- Laboratory coat
- Chemical fume hood
- Spatula and weighing paper/boat
- Appropriate solvent (e.g., DMSO, ethanol)
- Sealed container for waste

Procedure:

- **Preparation:** Before handling, ensure the work area, typically a chemical fume hood, is clean and uncluttered. Have all necessary equipment and materials readily available.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a laboratory coat, nitrile gloves, and safety goggles.
- **Weighing and Aliquoting:**

- Perform all weighing and handling of the solid compound within a certified chemical fume hood to avoid inhalation of any dust particles.
- Use a clean spatula to transfer the desired amount of the powder to a weighing paper or boat.
- Avoid generating dust. If the compound is a fine powder, handle it with extra care.
- Dissolution:
 - To prepare a solution, add the desired solvent to the vessel containing the weighed compound.
 - Cap the vessel and mix by vortexing or sonicating until the solid is fully dissolved.
- Post-Handling:
 - Clean the spatula and work area thoroughly after use.
 - Dispose of contaminated weighing paper, gloves, and other disposable materials in a designated, sealed waste container.
 - Wash hands thoroughly with soap and water after handling is complete.

Protocol 2: Storage of Stock Solutions

This protocol describes the recommended procedure for storing solutions of **Methyl 1-methyl-1H-indole-4-carboxylate**.

Objective: To maintain the stability and integrity of the compound in solution for future use.

Materials:

- Stock solution of **Methyl 1-methyl-1H-indole-4-carboxylate**
- Amber glass vials or other light-protecting containers with tight-fitting caps
- Parafilm or other sealing film

- -20°C or -80°C freezer

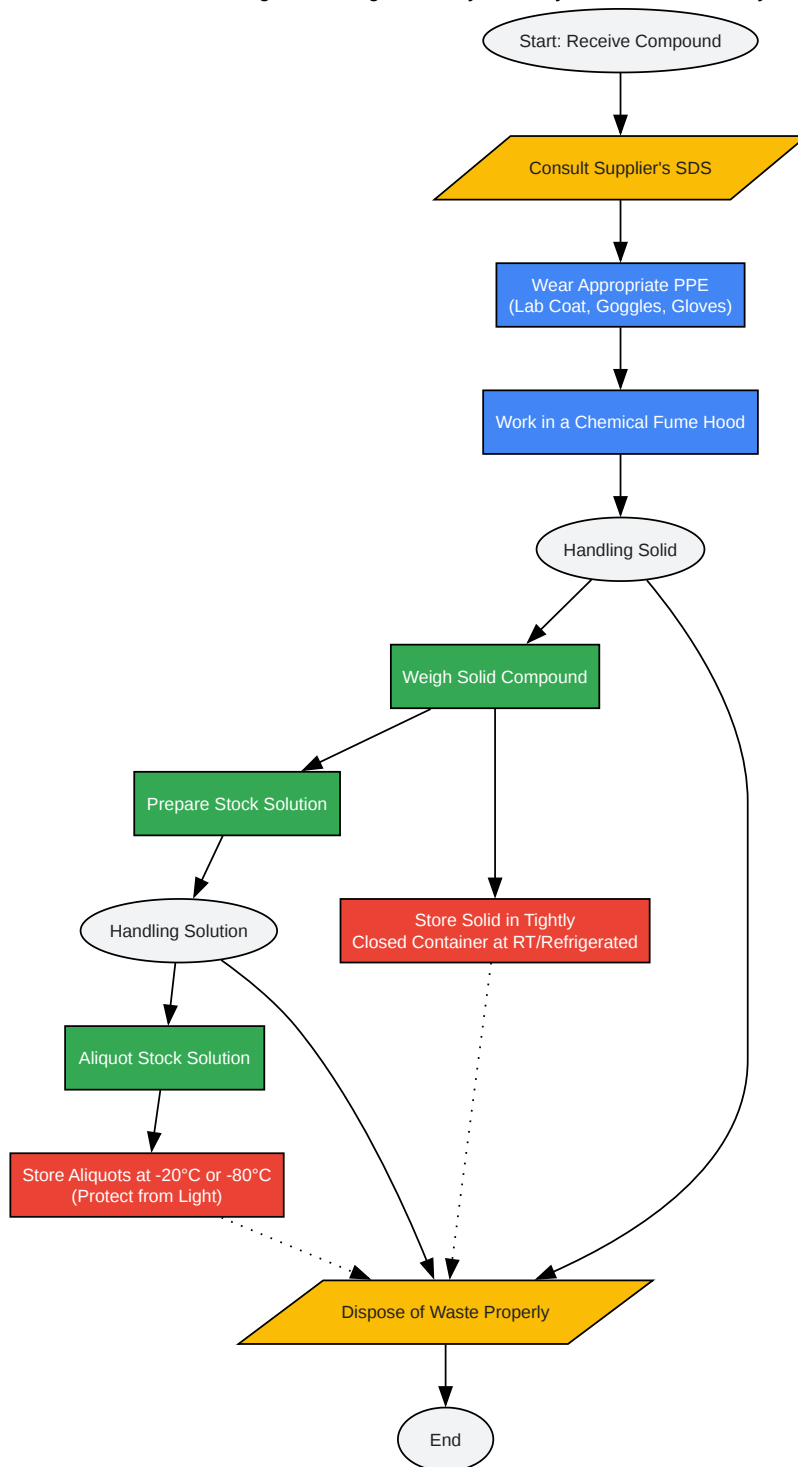
Procedure:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in appropriate vials.
- Sealing: Securely cap the vials. For long-term storage, wrap the cap-vial interface with parafilm to prevent solvent evaporation and contamination.
- Labeling: Clearly label each vial with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the aliquoted vials in a freezer at -20°C or -80°C. Protect from light by using amber vials or by placing the vials in a light-blocking storage box.
- Usage: When needed, remove a single aliquot from the freezer and allow it to thaw to room temperature before opening to prevent condensation from entering the solution.

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **Methyl 1-methyl-1H-indole-4-carboxylate**.

Workflow for Safe Handling and Storage of Methyl 1-methyl-1H-indole-4-carboxylate

[Click to download full resolution via product page](#)

Caption: Logical workflow for handling and storing **Methyl 1-methyl-1H-indole-4-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aaronchem.com [aaronchem.com]
- 2. Methyl 1-methyl-1H-indole-4-carboxylate, CasNo.1444-12-8 ENAO Chemical Co, Limited China (Mainland) [enao.lookchem.com]
- 3. Methyl 1-Methyl-1H-indole-4-carboxylate, CasNo.1444-12-8 Hangzhou Huarong Pharm Co., Ltd. China (Mainland) [huarong01.lookchem.com]
- 4. 1444-12-8 | MFCD09839048 | Methyl 1-Methyl-1H-Indole-4-Carboxylate [aaronchem.com]
- 5. cas 1444-12-8|| where to buy Methyl 1-methyl-1H-indole-4-carboxylate [english.chemenu.com]
- 6. Buy N-Methoxy-N-methylhexanamide (EVT-390473) | 64214-56-8 [evitachem.com]
- 7. 1444-12-8|Methyl 1-methyl-1H-indole-4-carboxylate|BLD Pharm [bldpharm.com]
- 8. To cite this document: BenchChem. [Application Notes and Protocols for Methyl 1-methyl-1H-indole-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b170263#handling-and-storage-of-methyl-1-methyl-1h-indole-4-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com